

(5-Methylbenzofuran-2-yl)boronic acid molecular weight and formula

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Compound of Interest

Compound Name: (5-Methylbenzofuran-2-yl)boronic acid

Cat. No.: B151839

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An In-depth Technical Guide on (5-Methylbenzofuran-2-yl)boronic acid

This technical guide provides essential information regarding **(5-Methylbenzofuran-2-yl)boronic acid**, a valuable reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. This document outlines the compound's core physicochemical properties and provides context for its application.

Core Properties

(5-Methylbenzofuran-2-yl)boronic acid is a member of the benzofuran and boronic acid families of organic compounds. These compounds are particularly significant as building blocks in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, which is a powerful tool for forming carbon-carbon bonds.

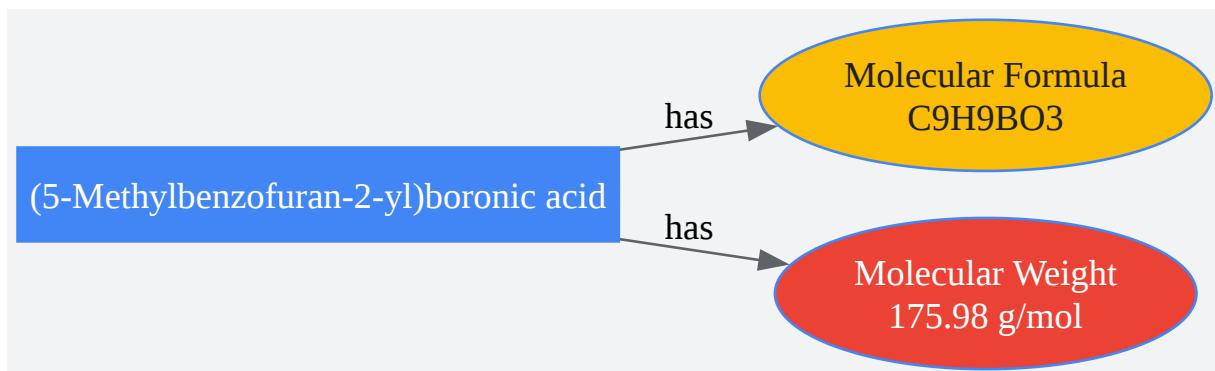
Physicochemical Data

The fundamental molecular properties of **(5-Methylbenzofuran-2-yl)boronic acid** are summarized in the table below.

Property	Value
Molecular Formula	C9H9BO3
Molecular Weight	175.98 g/mol
Purity	≥98%

Structural and Relational Information

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



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Caption: Relationship between the chemical name, molecular formula, and molecular weight.

Applications in Synthesis

Benzofuran derivatives and aryl boronic acids are extensively used in the synthesis of complex organic molecules, including biologically active compounds.^{[1][2]} Palladium-catalyzed reactions, in particular, are a cornerstone of modern synthetic chemistry, allowing for the construction of intricate molecular frameworks.^{[2][3]} While specific experimental protocols for **(5-Methylbenzofuran-2-yl)boronic acid** are proprietary to various research and commercial entities, a general procedure for a Suzuki-Miyaura coupling reaction involving an aryl boronic acid is provided below for illustrative purposes.

Illustrative Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a generalized protocol and may require optimization for specific substrates.

- Reaction Setup: In a suitable reaction vessel, combine the aryl halide (1.0 equivalent), **(5-Methylbenzofuran-2-yl)boronic acid** (1.1 to 1.5 equivalents), and a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%).
- Solvent and Base: Add a solvent system, such as a mixture of toluene and water, and a base (e.g., K₂CO₃, Na₂CO₃, or K₃PO₄, 2.0 to 3.0 equivalents).
- Reaction Conditions: The reaction mixture is typically degassed and then heated under an inert atmosphere (e.g., nitrogen or argon) for a period ranging from a few hours to overnight, with the temperature depending on the specific reactants.
- Monitoring and Work-up: The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). Upon completion, the reaction mixture is cooled, and the organic layer is separated, washed, dried, and concentrated.
- Purification: The crude product is then purified, typically by column chromatography, to yield the desired coupled product.

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References

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